

Application Notes and Protocols for Canine Gastrointestinal Manometry to Assess Motilin Function

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Compound of Interest

Compound Name: *Motilin, canine*

Cat. No.: *B13389371*

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Introduction

This document provides detailed application notes and protocols for the use of canine gastrointestinal manometry to assess the function of motilin, a key hormonal regulator of interdigestive gastrointestinal motility. In dogs, as in humans, motilin is responsible for initiating the migrating motor complex (MMC), a cyclical pattern of contractions in the fasting state that serves to cleanse the gut of residual debris. Understanding the influence of endogenous and exogenous motilin and its agonists on gastrointestinal motility is crucial for the development of prokinetic agents and therapies for motility disorders.

Gastrointestinal manometry is a technique used to measure pressure changes within the gastrointestinal tract, providing a direct assessment of motor activity. This methodology, coupled with the administration of motilin or motilin receptor agonists, allows for a precise evaluation of their effects on gastric and duodenal contractility.

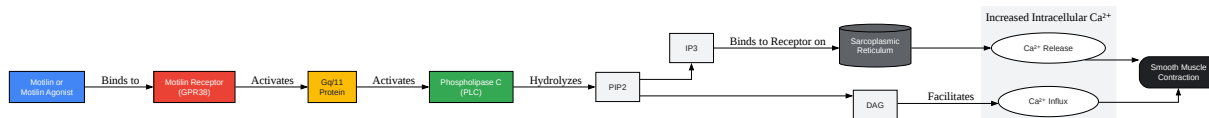
Key Concepts and Signaling Pathways

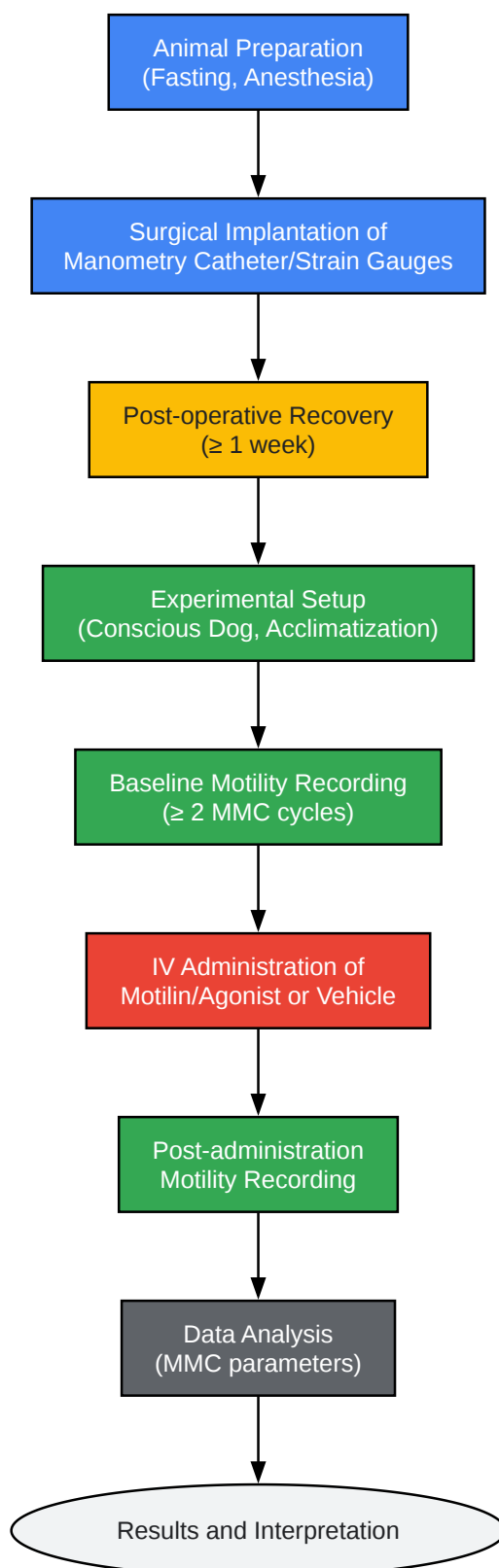
Motilin, a 22-amino acid peptide hormone, is secreted by endocrine M cells in the mucosa of the upper small intestine. Its release is cyclical during the interdigestive period and is associated with the initiation of Phase III of the MMC. The MMC consists of three distinct phases:

- Phase I: A period of motor quiescence.
- Phase II: Characterized by intermittent, irregular contractions.
- Phase III: A burst of regular, high-amplitude propagating contractions.

Motilin exerts its effects by binding to the motilin receptor (GPR38), a G protein-coupled receptor found on smooth muscle cells and enteric neurons. Activation of this receptor initiates a signaling cascade that leads to smooth muscle contraction. The macrolide antibiotic erythromycin and its derivatives are potent motilin receptor agonists and are often used experimentally and clinically to stimulate gastrointestinal motility.

Below is a diagram illustrating the proposed signaling pathway of motilin-induced gastrointestinal contraction.





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